

3-Methyltetrahydrofuran safety data sheet

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Compound of Interest

Compound Name: 3-Methyltetrahydrofuran

Cat. No.: B083541

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An In-depth Technical Guide to the Safety of **3-Methyltetrahydrofuran**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **3-Methyltetrahydrofuran** (3-MeTHF), a versatile and increasingly popular solvent in the pharmaceutical and chemical industries.^[1] Due to its favorable properties, including its potential to be derived from renewable resources, 3-MeTHF is often considered a greener alternative to other solvents like tetrahydrofuran (THF).^{[1][2]} This document collates critical safety information, presents quantitative data in a structured format, and outlines experimental methodologies relevant to its safe handling and use.

Chemical and Physical Properties

Proper safety assessment begins with a clear understanding of the substance's physical and chemical properties. These characteristics influence its behavior under various conditions and are fundamental to risk assessment in a laboratory or manufacturing setting.

Property	Value	Source
CAS Number	13423-15-9	[3][4]
Molecular Formula	C5H10O	[3][4][5]
Molecular Weight	86.13 g/mol	[2][3][4][5]
Appearance	Colorless, clear liquid	[2]
Boiling Point	137°C	[2]
Density	0.87 g/cm ³	[2]
Vapor Pressure	82.7 mmHg at 25°C	[3]
Purity	Min 99.5%	[2]
Moisture Content	Max 200 PPM	[2]

Hazard Identification and Classification

3-Methyltetrahydrofuran is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor[3][4]
Skin Corrosion/Irritation	Sub-category 1C	H314: Causes severe skin burns and eye damage[3][4]
Serious Eye Damage	Category 1	H318: Causes serious eye damage[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness[3][4]

Primary hazards associated with 3-MeTHF include its high flammability and its corrosive effects on skin and eyes.[4]

Toxicological Data

While specific toxicological data for **3-Methyltetrahydrofuran** is not extensively detailed in all safety data sheets, with some sources noting 100% of the mixture consists of ingredients of unknown toxicity, related compounds and general classifications provide insight into its potential health effects.^[5]

Endpoint	Value	Species	Route
Acute Oral LD50	2,500 mg/kg (ATE for 2-Methyltetrahydrofuran-3-one)	(Not specified)	Oral
Skin Irritation	Causes skin irritation	(Not specified)	Dermal
Eye Irritation	Causes serious eye damage	(Not specified)	Ocular
Inhalation	May cause drowsiness or dizziness	(Not specified)	Inhalation

It is important to note that one safety data sheet for a related compound, 2-Methyltetrahydrofuran-3-one, indicates no irritant effect on the skin or eyes and no known sensitizing effects.^[6] However, given the GHS classification for **3-Methyltetrahydrofuran**, it is crucial to handle it with appropriate protective measures to avoid direct contact.

Fire and Explosion Hazards

The high flammability of **3-Methyltetrahydrofuran** presents a significant fire and explosion risk.^{[7][8]}

Parameter	Value/Information
Flammability	Highly flammable liquid and vapor[3][5][7]
Flash Point	Liquids with a flash point below 22.8 °C (73 °F) and a boiling point at or above 37.8 °C (100 °F) are classified as highly flammable.[3]
Explosion Hazard	Vapors may form explosive mixtures with air and can travel to an ignition source and flash back. [7] Containers may explode when heated.[7]
Suitable Extinguishing Media	Dry chemical, carbon dioxide, or alcohol-resistant foam.[3][7] Water spray or fog can also be used.[7]
Unsuitable Extinguishing Media	Using a direct water stream may be inefficient. [7]
Hazardous Combustion Products	Carbon oxides.[5]

Experimental Protocol: Flash Point Determination (Closed-Cup Method)

The flash point of a volatile liquid is determined to assess its fire hazard. A common method is the Pensky-Martens closed-cup test (e.g., ASTM D93).

- Apparatus: A test cup with a tightly fitting lid equipped with a stirring device, a port for introducing an ignition source, and a temperature measuring device.
- Procedure:
 - A specified volume of the sample is placed in the test cup.
 - The lid is closed, and the sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, an ignition source (a small flame) is introduced into the vapor space above the liquid through the port in the lid.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Accidental Release Measures

In the event of a spill, a systematic approach is necessary to mitigate exposure and prevent further contamination.^[5]^[7]

Personal Precautions and Emergency Procedures:

- Eliminate all ignition sources (sparks, open flames, hot surfaces).^[5]^[7]
- Evacuate personnel from the area.^[5]
- Ensure adequate ventilation.^[5]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and respiratory protection if necessary.^[3]
- Avoid breathing vapors or mist.^[3]

Environmental Precautions:

- Prevent the substance from entering drains, sewers, or waterways.^[5]^[7]

Methods for Containment and Cleaning Up:

- For small spills, absorb the material with a non-combustible absorbent such as sand, earth, or vermiculite.^[5]^[7]
- Use non-sparking tools to collect the absorbed material and place it in a suitable, labeled container for disposal.^[3]^[7]
- For large spills, consider using a vapor-suppressing foam.^[7]

Handling, Storage, and Personal Protection

Safe handling and storage practices are paramount to minimizing the risks associated with **3-Methyltetrahydrofuran**.

Handling:

- Work in a well-ventilated area or under a chemical fume hood.[3]
- Keep the container tightly closed when not in use.[3]
- Ground and bond containers and receiving equipment to prevent static discharge.[3][5]
- Use only non-sparking tools.[3][5]
- Avoid contact with skin, eyes, and clothing.[3]
- Wash hands thoroughly after handling.[5]

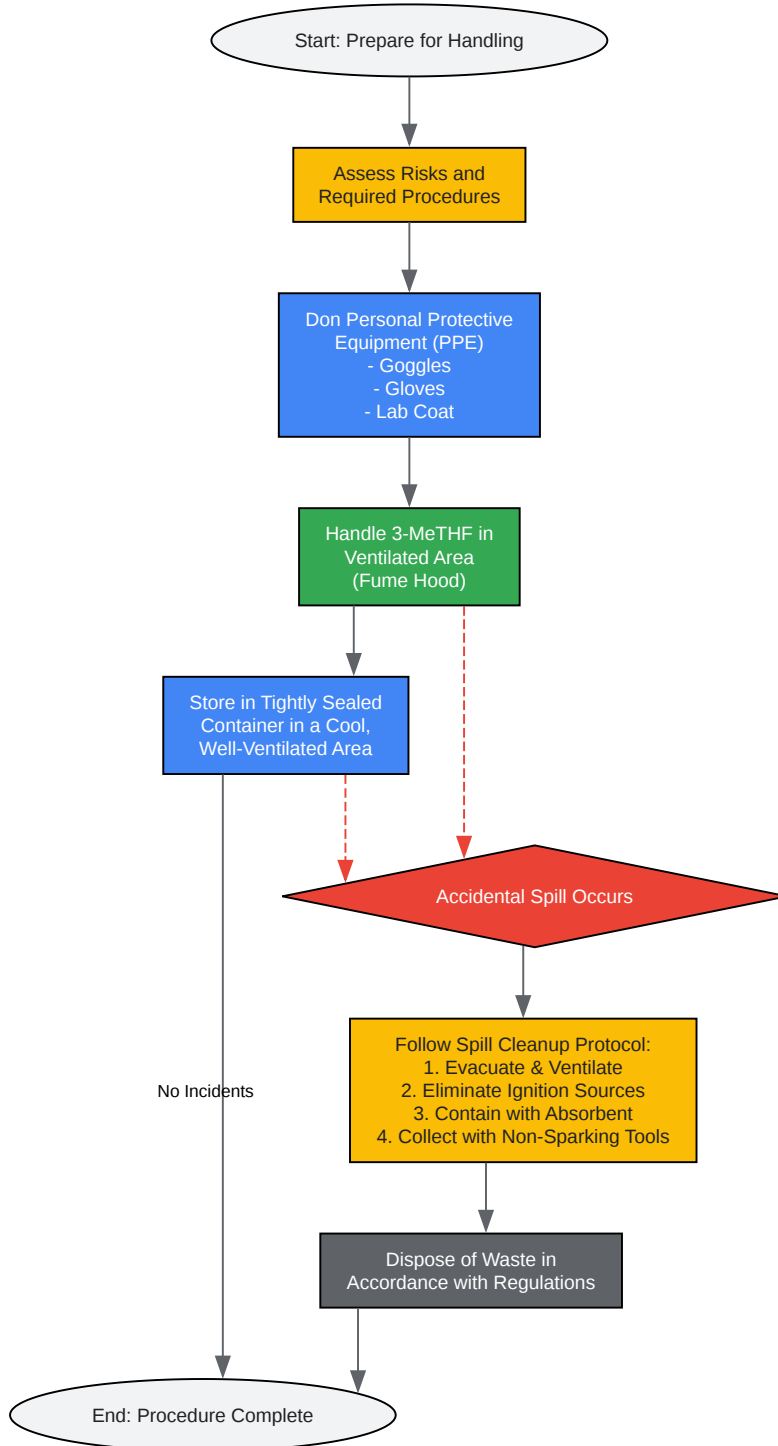
Storage:

- Store in a cool, dry, and well-ventilated place away from heat and ignition sources.[3][5]
- Keep containers tightly closed.[3][5]
- Store separately from incompatible materials such as strong oxidizing agents.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3][5]
- Skin Protection: Wear chemical-resistant gloves and protective clothing.[3][5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.[5]

Workflow for Handling 3-Methyltetrahydrofuran

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **3-Methyltetrahydrofuran**.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.[5]

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[3][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5]

Note to Physicians: Treat symptomatically.[5]

Disposal Considerations

Waste material must be disposed of in accordance with local, regional, and national regulations.[5] Uncleaned containers should be treated as the product itself. Do not mix with other waste. It is recommended to use a licensed professional waste disposal service.

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